

Personal protective equipment for handling trans-2,3-Dihydro-3-hydroxyeuparin

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Compound of Interest

Compound Name: *trans-2,3-Dihydro-3-hydroxyeuparin*

Cat. No.: B592947

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Essential Safety and Handling Guide for trans-2,3-Dihydro-3-hydroxyeuparin

Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety, handling, and disposal information for **trans-2,3-Dihydro-3-hydroxyeuparin** (CAS: 64185-57-5). In the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is based on the safety profiles of structurally similar compounds, namely benzofuran and 2,3-dihydrofuran. It is critical to treat **trans-2,3-Dihydro-3-hydroxyeuparin** with a high degree of caution, assuming it may possess similar hazards.

Immediate Safety and Personal Protective Equipment (PPE)

All manipulations of **trans-2,3-Dihydro-3-hydroxyeuparin** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][2]} An emergency eyewash station and safety shower must be readily accessible.

The following personal protective equipment is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and removed using the proper technique to avoid skin contact.
 - Protective Clothing: A flame-retardant lab coat or antistatic protective clothing is required. For larger quantities or in case of potential splashing, chemical-resistant aprons and boots should be worn.
- Respiratory Protection: If working outside of a fume hood or if aerosol generation is possible, a full-face respirator with an appropriate cartridge for organic vapors should be used.[\[2\]](#)

Quantitative Data Summary

Due to the lack of specific data for **trans-2,3-Dihydro-3-hydroxyeuparin**, the following table summarizes key safety and physical data for related compounds to provide a conservative basis for safe handling.

Property	2,3-Dihydrofuran	Benzofuran	trans-2,3-Dihydro-3-hydroxyeuparin
CAS Number	1191-99-7[3]	271-89-6[4]	64185-57-5[5]
Molecular Formula	C4H6O	C8H6O	C13H14O4[5]
Boiling Point	54 - 55 °C / 129.2 - 131 °F @ 760 mmHg[3]	Not Available	Not Available
Flash Point	-24 °C / -11.2 °F[3]	Not Available	Not Available
Storage Temperature	2 - 8 °C	Store in a cool, well-ventilated place.[4]	-20°C[5]
Hazards	Highly flammable liquid and vapor, Harmful if swallowed, Causes serious eye irritation.[6]	Flammable liquid and vapor, Suspected of causing cancer, May cause damage to organs through prolonged or repeated exposure, Harmful to aquatic life with long lasting effects.[4][7]	Hazards not fully characterized. Assume similar hazards to benzofuran and 2,3-dihydrofuran.

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Before handling, ensure all required PPE is donned correctly.
 - Prepare the work area within a chemical fume hood by ensuring it is clean and uncluttered.
 - Place all necessary equipment, including spill cleanup materials, inside the fume hood.
- Handling:

- Ground and bond all containers and receiving equipment to prevent static discharge, as flammable vapors may be present.[2][8]
- Use only non-sparking tools.[2][8]
- Avoid inhalation of any vapors or dust.
- Prevent contact with skin and eyes.[2]
- Keep containers tightly closed when not in use.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][4]
- Spill Management:
 - In the event of a small spill, use an inert absorbent material such as sand, silica gel, or vermiculite for containment.[3] Do not use combustible materials like paper towels.
 - For larger spills, evacuate the area and follow emergency procedures.
 - Collect all contaminated materials into a suitable, closed container for disposal as hazardous waste.[3]

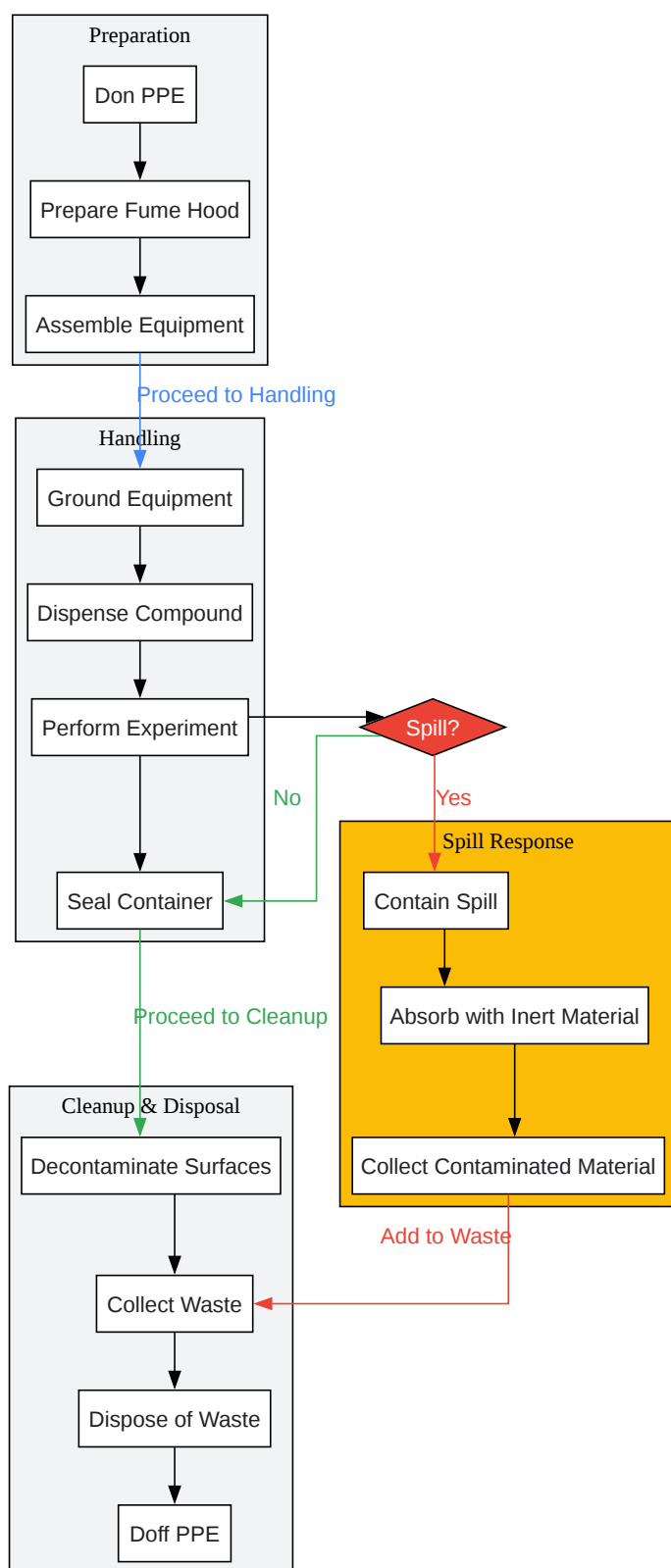
Disposal Plan

All waste containing **trans-2,3-Dihydro-3-hydroxyeuparin**, including contaminated PPE, absorbent materials, and empty containers, must be treated as hazardous waste.

- Waste Collection: Collect all waste in clearly labeled, sealed containers.
- Disposal Route: Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or with general laboratory trash.[3] Ensure compliance with all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates a standard workflow for the safe handling and disposal of **trans-2,3-Dihydro-3-hydroxyeuparin** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **trans-2,3-Dihydro-3-hydroxyeuparin**.

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